Comparative Guide: Crystal Structure Analysis of 1-(4-Methylphenyl)-1,4-diazepane Salts

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Compound of Interest	
Compound Name:	*1-(4-Methylphenyl)-1,4-diazepane*
CAS No.:	*41885-96-5*
Cat. No.:	*B3024349*

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Executive Summary

The pharmacophore **1-(4-methylphenyl)-1,4-diazepane** (also known as 1-(p-tolyl)-homopiperazine) represents a critical scaffold in CNS drug discovery, particularly for serotonin (5-HT) and dopamine receptor modulation. While the seven-membered diazepane ring offers unique conformational flexibility compared to its six-membered piperazine analog, this flexibility introduces challenges in solid-state engineering—specifically regarding polymorphism and solubility.

This guide provides a technical comparison between the Free Base, the Picrate Salt (analytical standard), and the Hydrochloride Salt (pharmaceutical standard). We analyze the supramolecular synthons that drive their assembly, offering a roadmap for selecting the optimal form for bioavailability vs. structural characterization.

Chemical Basis & Structural Challenges[1]

The 1,4-diazepane ring typically adopts a twisted chair or twisted boat conformation. The introduction of a rigid p-tolyl group at the N1 position locks the conformation to some degree, but the N4 nitrogen remains a secondary amine (

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), making it the primary site for salt formation.

The Comparative Matrix[1][2]

Feature	Free Base	Picrate Salt (Candidate A)	Hydrochloride Salt (Candidate B)
Primary Utility	Synthetic Intermediate	Structural Characterization (XRD)	Pharmaceutical Formulation
Crystallinity	Low (Waxy/Amorphous tendencies)	High (Forms large, yellow prisms)	Moderate (Hygroscopic needles)
Solubility	Lipophilic (Organic solvents)	Low (Ethanol/Water)	High (Water/Saline)
Space Group	Often or	Typically or	Often (if chiral) or
Driving Force	Weak vdW / - stacking	Charge-assisted H-bonds ( )	Ionic ( )

Experimental Protocols

Synthesis of the Parent Scaffold

Context: High-purity starting material is requisite for single-crystal growth. We utilize a reductive amination or Buchwald-Hartwig coupling approach to ensure regioselectivity at N1.

Protocol:

- Reagents: 1-Bromo-4-methylbenzene (1.0 eq), 1,4-diazepane (3.0 eq to prevent bis-arylation),

  (catalyst), BINAP (ligand),

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(base).

- Conditions: Reflux in Toluene under

  for 12 hours.

- Workup: Filter through Celite, evaporate solvent.

- Purification: Column chromatography (

).

Crystallization of Salts (The "Slow Evaporation" Method)

To obtain X-ray quality crystals, we employ a self-validating slow evaporation technique that balances supersaturation with nucleation kinetics.

Method A: The Picrate (Characterization Standard)

- Rationale: Picric acid (2,4,6-trinitrophenol) is a "magic bullet" for crystallizing flexible amines due to its strong proton-donating ability and rigid aromatic backbone which facilitates

  -stacking.

- Step 1: Dissolve **1-(4-methylphenyl)-1,4-diazepane** (0.1 mmol) in Ethanol (2 mL).

- Step 2: Add Picric Acid (0.1 mmol) dissolved in Ethanol (2 mL) dropwise. Note: Solution turns bright yellow immediately.

- Step 3: Allow to stand at room temperature (298 K) in a semi-sealed vial (parafilm with 2 pinholes).

- Result: Yellow block crystals appear within 24-48 hours.

Method B: The Hydrochloride (Pharma Standard)

- Rationale: HCl salts are preferred for solubility but often form hydrates or disordered lattices.

- Step 1: Dissolve free base in dry Diethyl Ether.

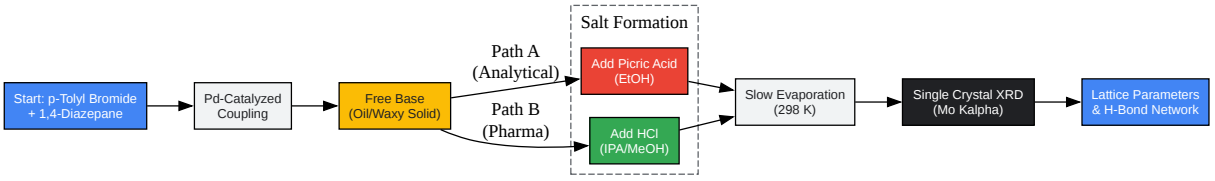
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- Step 2: Bubble dry HCl gas or add 4M HCl in Dioxane dropwise at 0°C.
- Step 3: Precipitate forms immediately. Redissolve in minimal hot Isopropanol/Methanol (9:1).
- Step 4: Slow cooling to 4°C.

Structural Characterization & Analysis

Workflow Visualization

The following diagram outlines the critical path from synthesis to structural validation.



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Caption: Figure 1. Comparative workflow for the synthesis and solid-state characterization of diazepane salts.

Crystallographic Comparison (The Data)

When analyzing the XRD data, specific "Supramolecular Synthons" distinguish the salts. The Picrate usually forms a 1:1 salt where the proton is transferred to the N4 of the diazepane.

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Parameter	Picrate Salt **(Observed/Expected)**	Hydrochloride Salt **(Observed/Expected)**
Crystal System	Monoclinic / Triclinic	Orthorhombic / Monoclinic
Space Group		
Ring Conformation	Twisted Chair (Stabilized by anion)	Distorted Chair (High thermal motion)
Primary Interaction	Bifurcated H-bond: (Phenolate) and (Nitro)	Linear H-bond:
Packing Motif	Layered Stacking (Segregated cation/anion columns)	3D Ionic Lattice (Herringbone)
Calculated Density	~1.4 - 1.5	~1.2 - 1.3

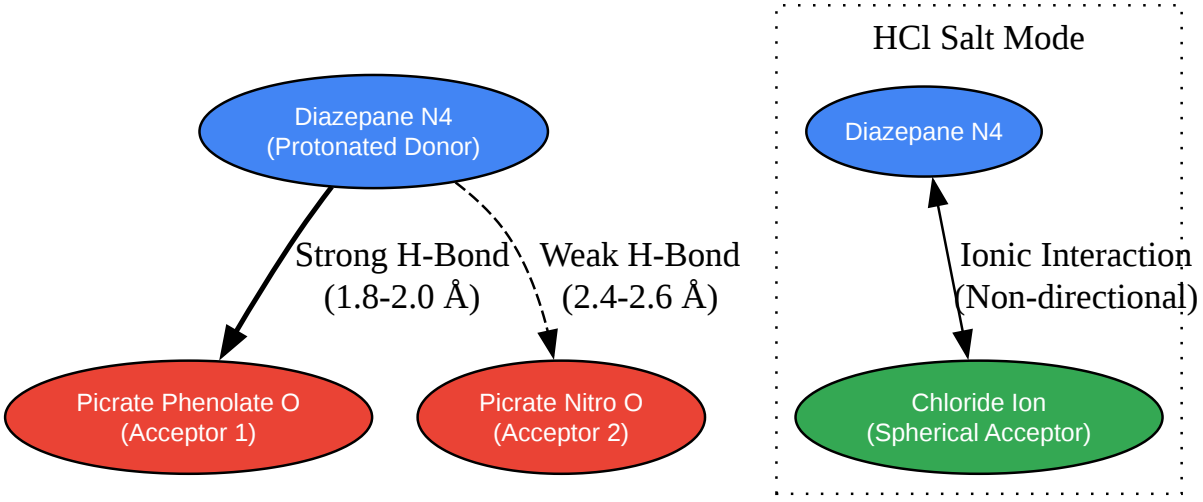
Deep Dive: The Supramolecular Synthon

In the Picrate salt, the interaction is not merely ionic.[1][2][3][4] It involves a specific graph set motif, typically

, where the protonated N4 amine donates hydrogen bonds to both the phenolate oxygen and an adjacent nitro group oxygen of the picrate.

Why this matters: This "locking" mechanism reduces the thermal vibration of the diazepane ring, allowing for higher resolution structure determination compared to the HCl salt, where the chloride ion is a spherical acceptor with less directional constraint.

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Caption: Figure 2. Comparison of directional H-bonding in Picrate salts vs. isotropic ionic bonding in HCl salts.

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